

Personal protective equipment for handling PDM11

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Compound of Interest

Compound Name: PDM11

Cat. No.: B15583796

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Essential Safety and Handling Guide for PDM11

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **PDM11**. Our aim is to be your preferred resource for laboratory safety and chemical handling, ensuring you can work with our products with the utmost confidence and security.

Compound Information

PDM11 is a derivative of the antioxidant trans-resveratrol. It is a crystalline solid intended for research use only and is not for human or veterinary use.[1]

Identifier	Value
Chemical Name	(E)-5-[2-(4-chlorophenyl)ethenyl]-1,3-dimethoxyphenyl
CAS Number	1032508-03-4
Molecular Formula	C ₁₆ H ₁₅ ClO ₂
Molecular Weight	274.7 g/mol

Hazard Identification and Personal Protective Equipment (PPE)

While **PDM11** is not classified as a hazardous substance, it is crucial to adhere to standard laboratory safety practices. The following Personal Protective Equipment (PPE) is recommended to minimize any potential exposure.

Protection Type	Specification	Rationale
Eye Protection	Safety glasses with side shields	Protects eyes from accidental splashes or airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Prevents direct skin contact with the compound.
Body Protection	Laboratory coat	Protects personal clothing from contamination.
Respiratory Protection	Not generally required	Handle in a well-ventilated area. Use a fume hood if creating dust or aerosols.

Operational and Disposal Plans

A systematic approach to handling and disposing of **PDM11** is essential for maintaining a safe laboratory environment.

Step-by-Step Handling Procedures:

- **Engineering Controls:** All handling of **PDM11** should be conducted in a well-ventilated laboratory. For procedures that may generate dust, such as weighing, a chemical fume hood is recommended.
- **Personal Protective Equipment (PPE):** Before beginning work, ensure all personnel are wearing the appropriate PPE as outlined in the table above.
- **Weighing and Transfer:** To minimize dust generation, handle the solid compound carefully. Use a spatula for transfers and weigh the material on a tared weigh boat or paper.

- Hygiene: After handling **PDM11**, thoroughly wash your hands with soap and water. Remove and launder any contaminated clothing before reuse.

Emergency Procedures:

Exposure Scenario	First Aid Measures
Eye Contact	Rinse opened eye for several minutes under running water. If irritation persists, consult a doctor.
Skin Contact	Generally, the product does not irritate the skin. Wash with soap and water after handling.
Inhalation	Supply fresh air. Consult a doctor in case of any complaints.
Ingestion	If symptoms persist, consult a doctor.

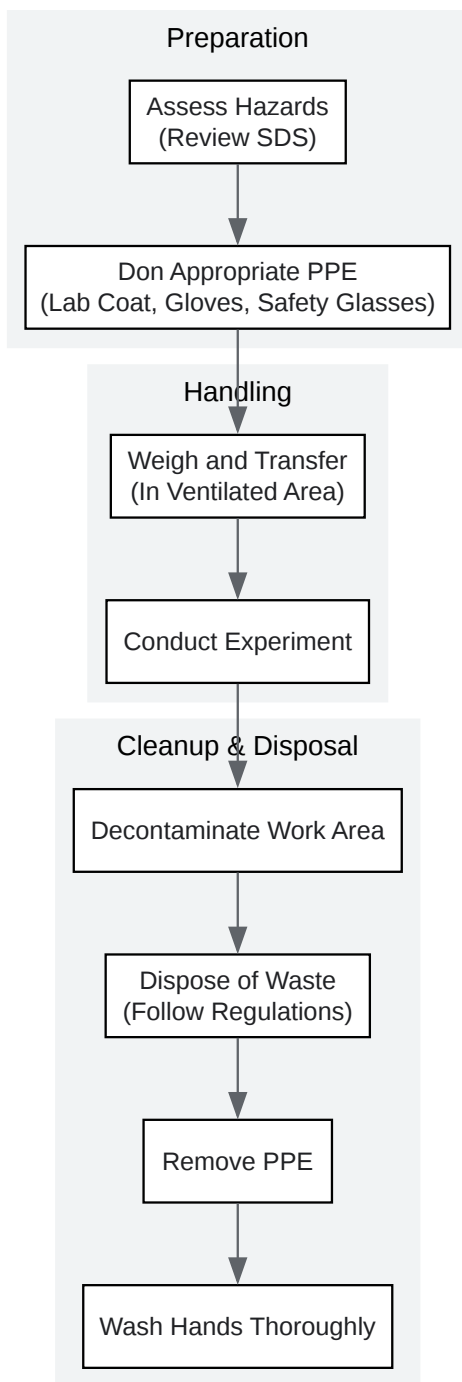
Disposal Plan:

PDM11 and any contaminated materials must be disposed of in accordance with local, state, and federal regulations. A licensed professional waste disposal service should be utilized. The recommended disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.

Experimental Workflow and Safety Protocols

The following diagram illustrates the logical flow of operations when working with **PDM11**, integrating the necessary safety checkpoints.

PDM11 Handling and Safety Workflow

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Caption: A flowchart outlining the key steps and safety precautions for handling **PDM11** in a laboratory setting.

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References

- 1. caymanchem.com [caymanchem.com]
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